

# Application Notes and Protocols for RTI-336 in Rodent Self-Administration Studies

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## Compound of Interest

Compound Name: *Rti-336*

Cat. No.: *B1680157*

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These application notes provide a comprehensive overview of the experimental protocols for investigating the reinforcing effects of **RTI-336**, a selective dopamine transporter (DAT) inhibitor, in rodent self-administration paradigms. The following sections detail the methodologies for intravenous catheterization, drug solution preparation, and behavioral testing under fixed-ratio and progressive-ratio schedules of reinforcement.

## Data Presentation

The reinforcing and locomotor effects of **RTI-336** have been evaluated in several preclinical studies. While comprehensive dose-response data for **RTI-336** self-administration in rats is limited in the published literature, data from non-human primate studies and studies investigating **RTI-336** as a pretreatment for cocaine self-administration in rats provide valuable insights.

Table 1: **RTI-336** Self-Administration in Rhesus Monkeys (Progressive-Ratio Schedule)

Dose (mg/kg/infusion)	Mean Reinforcers Earned ( $\pm$ SEM)
Saline	~2
0.003	~5
0.01	~12
0.03	~15
0.1	~10

Data adapted from Czoty et al., 2010. Note: These data are from non-human primates and should be used as a reference for designing rodent studies. The peak number of reinforcers earned for cocaine in the same study was significantly higher (~25-30)[1].

Table 2: Effects of **RTI-336** Pretreatment on Cocaine Self-Administration in Rats (Fixed-Ratio 5 Schedule)

Rat Strain	RTI-336 Pretreatment Dose (mg/kg, i.p.)	Effect on Cocaine (0.75 mg/kg/inf) Self-Administration
Lewis	3.0	Reduced cocaine intake
Lewis	10.0	Reduced cocaine intake
F344	3.0	Increased cocaine intake
F344	10.0	Increased cocaine intake

Data from a study by Haile et al., 2005, demonstrating strain-dependent effects of **RTI-336**[2].

Table 3: Effects of **RTI-336** on Locomotor Activity in Mice

Dose (mg/kg, i.p.)	Peak Locomotor Activity (counts/min)	Time to Peak Effect (minutes)
Vehicle	~20	-
10	~150	60-90
30	~360	60-90

Data adapted from Hiranita et al., 2014, showing a dose-dependent increase in locomotor activity in mice[3].

## Experimental Protocols

### Intravenous Catheterization Surgery in Rats

Aseptic surgical techniques are crucial for the success of intravenous self-administration studies. The following is a generalized protocol for implanting a chronic indwelling catheter into the jugular vein of a rat.

Materials:

- Anesthetic (e.g., isoflurane)
- Surgical instruments (forceps, scissors, needle holders)
- Catheter material (e.g., polyurethane or silicone tubing)
- Suture material
- Skin adhesive or wound clips
- Heparinized saline (10-30 U/mL)
- Analgesics and antibiotics

Procedure:

- Anesthetize the rat using an appropriate anesthetic agent.

- Shave the surgical areas on the ventral side of the neck and between the scapulae.
- Disinfect the skin with an antiseptic solution (e.g., povidone-iodine followed by 70% ethanol).
- Make a small incision over the right jugular vein.
- Carefully dissect the connective tissue to expose the vein.
- Gently pass a suture under the vein at two locations to aid in manipulation.
- Make a small incision in the vein and insert the catheter, advancing it towards the heart until the tip is in the right atrium.
- Secure the catheter in place with the sutures.
- Tunnel the external end of the catheter subcutaneously to an exit point on the back between the scapulae.
- Suture the incisions and provide post-operative care, including analgesics and antibiotics.
- Flush the catheter with heparinized saline to maintain patency. Allow the animal to recover for at least 5-7 days before starting behavioral experiments.

## Preparation of RTI-336 Solution for Intravenous Self-Administration

### Materials:

- **RTI-336** hydrochloride
- Sterile 0.9% saline
- Sterile vials
- Syringes and filters (0.22  $\mu\text{m}$ )

### Procedure:

- Calculate the required amount of **RTI-336** hydrochloride based on the desired concentration and the volume of the solution.
- Dissolve the **RTI-336** in sterile 0.9% saline. Gentle warming or vortexing may be used to aid dissolution.
- Once fully dissolved, sterile-filter the solution through a 0.22 µm syringe filter into a sterile vial.
- Store the solution at 4°C and protect it from light. Prepare fresh solutions regularly. The specific vehicle used in preclinical studies is often sterile saline[1][2].

## Fixed-Ratio (FR) Self-Administration Protocol

This protocol is used to assess the reinforcing properties of **RTI-336**.

Apparatus:

- Standard operant conditioning chambers equipped with two levers, a stimulus light above each lever, a drug infusion pump, and a house light.

Procedure:

- Acquisition:
  - Rats are first trained to press a lever for a food reward (e.g., sucrose pellets) on a continuous reinforcement schedule (FR1), where each lever press results in the delivery of one pellet.
  - Once lever pressing is established, the food rewards are replaced with intravenous infusions of a reinforcer, such as cocaine (e.g., 0.75 mg/kg/infusion), to establish stable self-administration behavior.
- Substitution with **RTI-336**:
  - After stable responding for cocaine is achieved, saline is substituted for cocaine to extinguish the responding.

- Following extinction, different doses of **RTI-336** are substituted to determine if it maintains self-administration.
- Experimental Session:
  - Each session typically lasts for 2 hours.
  - A response on the "active" lever results in the delivery of an intravenous infusion of **RTI-336** over a few seconds, accompanied by a brief light cue.
  - A "time-out" period (e.g., 20 seconds) follows each infusion, during which lever presses are recorded but have no scheduled consequences.
  - Responses on the "inactive" lever are recorded but do not result in an infusion.
  - The number of infusions per session is the primary measure of the reinforcing effect of the drug.

## Progressive-Ratio (PR) Self-Administration Protocol

This protocol is used to measure the motivation to self-administer **RTI-336** by determining the "breakpoint," which is the maximum number of lever presses an animal will exert for a single infusion.

Procedure:

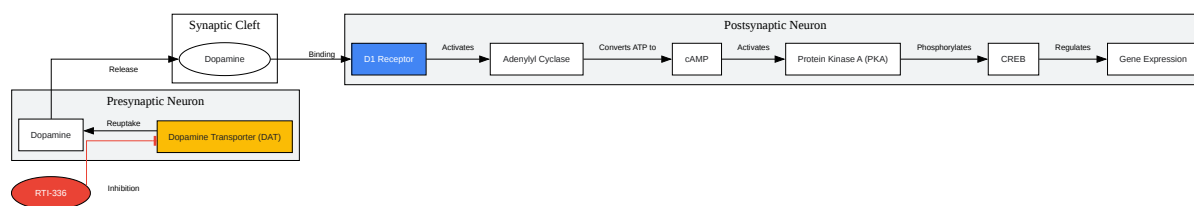
- Baseline Training:
  - Rats are first trained on a fixed-ratio schedule (e.g., FR5) with a reinforcing dose of **RTI-336** until stable responding is achieved.
- Progressive-Ratio Schedule:
  - The response requirement is systematically increased after each infusion according to a predetermined progression (e.g., 1, 2, 4, 6, 9, 12, 15, 20...).
  - The session ends when the animal fails to make the required number of responses within a specified time (e.g., one hour).

- The last ratio completed is defined as the breakpoint. A higher breakpoint indicates a greater reinforcing efficacy of the drug.

## Mandatory Visualizations

### Signaling Pathway of RTI-336

**RTI-336** is a selective dopamine transporter (DAT) inhibitor. By blocking the DAT, **RTI-336** increases the concentration of dopamine in the synaptic cleft, leading to enhanced activation of postsynaptic dopamine receptors. The D1-like family of dopamine receptors is coupled to  $G_{\alpha}$ , which activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA).

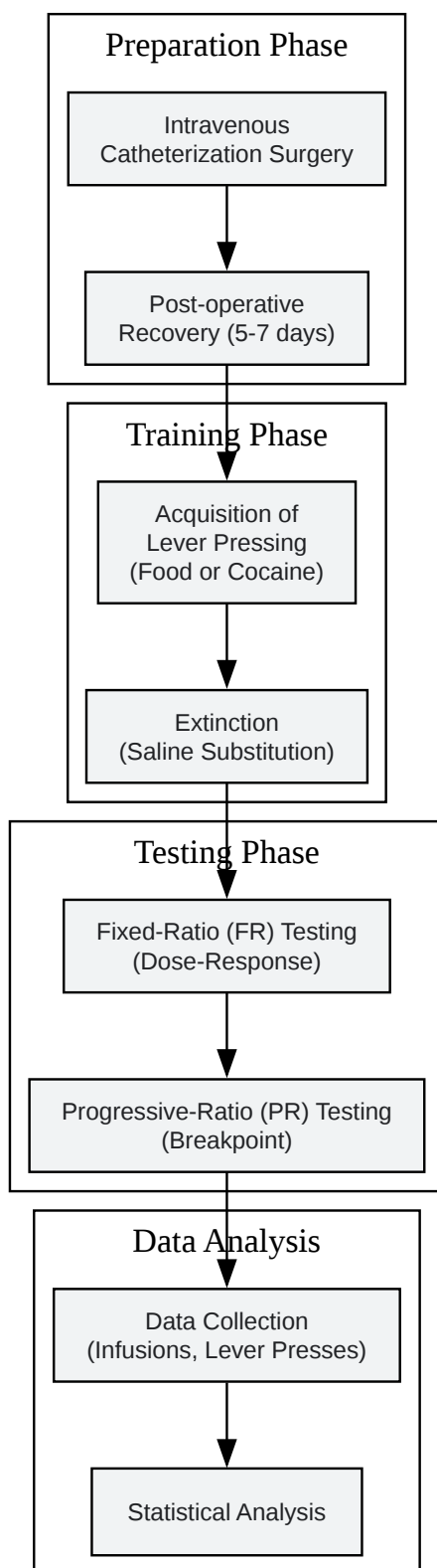


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Caption: Signaling pathway of **RTI-336** as a dopamine transporter inhibitor.

## Experimental Workflow for Rodent Self-Administration

The following diagram outlines the typical workflow for a rodent self-administration study, from initial surgery to data analysis.



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Caption: Experimental workflow for rodent self-administration studies.



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## References

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- 2. Cocaine self-administration and locomotor activity are altered in Lewis and F344 inbred rats by RTI 336, a 3-phenyltropane analog that binds to the dopamine transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
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